

comparative environmental fate of labeled vs unlabeled pesticides

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Compound Focus: [(E)-(2-methyl-2-methylsulfanylpropylidene)amino] N-(trideuterio(113C)methyl)carbamate

CAS No.: 1261170-75-5

Cat. No.: S1800701

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EPA Framework for Environmental Fate Assessment

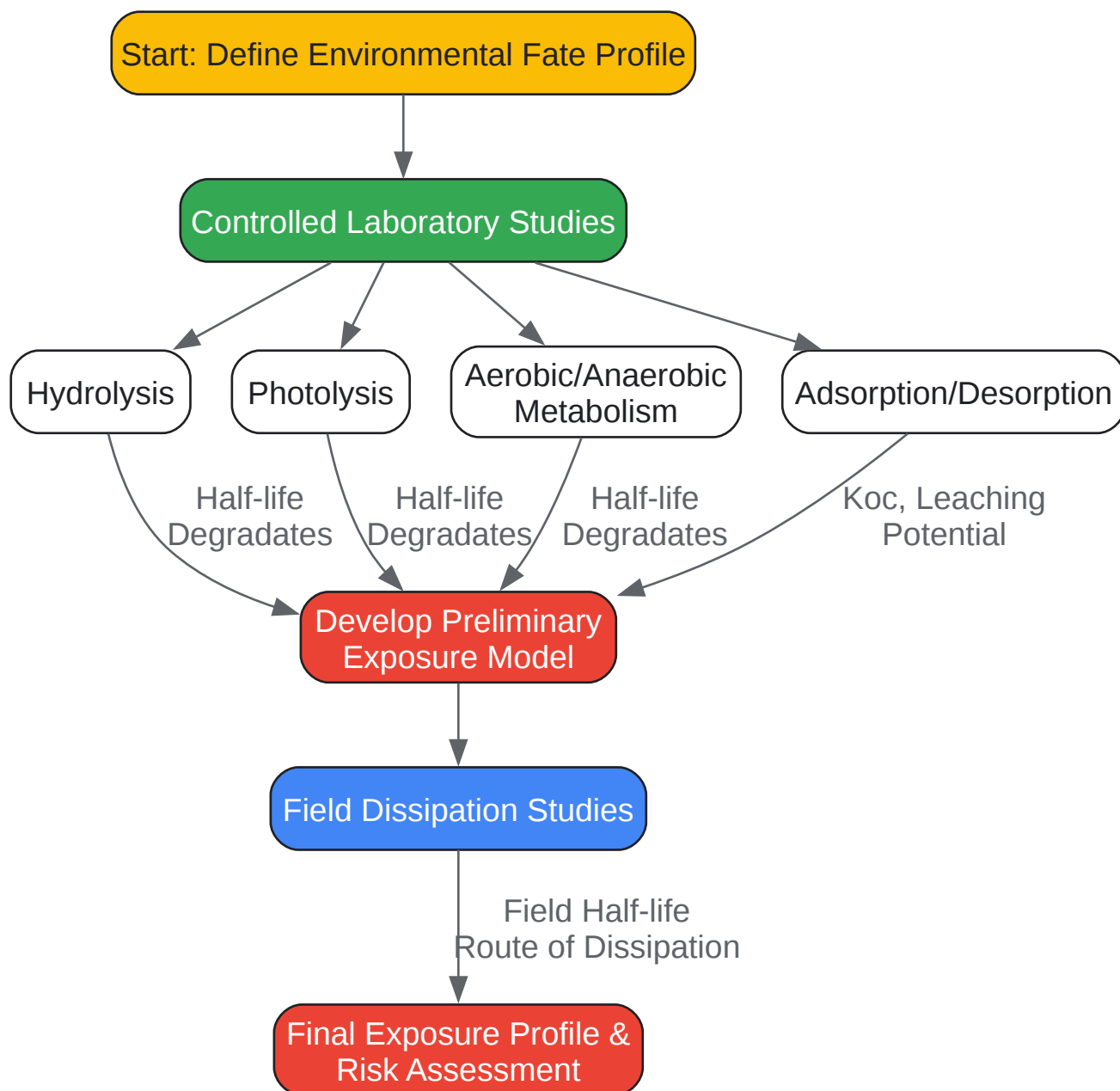
The **objective** of these studies is to determine a pesticide's persistence, mobility, and potential to accumulate, thereby characterizing its environmental exposure profile [1]. The table below summarizes the core types of studies required.

Study Type	Key Parameters Measured	Purpose
Physicochemical Degradation [1]	Hydrolysis & Photolysis half-lives; identity of degradates [1].	Determines non-biological degradation potential in water, soil, and air.
Biological Degradation [1]	Aerobic & Anaerobic soil/aquatic metabolism half-lives; identity of degradates [1].	Evaluates persistence and breakdown by microorganisms.
Mobility [1]	Adsorption/Desorption coefficient (Kd, Koc); leaching potential [1].	Assesses potential for movement to groundwater or surface water.

Study Type	Key Parameters Measured	Purpose
Field Dissipation [1]	Field half-life; routes of dissipation (e.g., volatilization, runoff) [1].	Provides a realistic, integrated dissipation rate under actual use conditions.
Accumulation [1]	Bioconcentration factor (BCF) [1].	Estimates potential to accumulate in aquatic organisms.

Standardized Experimental Workflow

The following diagram illustrates the general progression of a tiered environmental fate testing strategy, from controlled laboratory studies to field verification. This workflow applies to the study of any pesticide, whether labeled or unlabeled.



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References

1. Technical Overview of Ecological Risk Assessment - Analysis... | US EPA [epa.gov]

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